

# Molecular formula and weight of Hexahydrophthalic anhydride.

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# An In-depth Technical Guide to Hexahydrophthalic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexahydrophthalic Anhydride** (HHPA), a significant chemical compound with diverse industrial and research applications. The document details its chemical and physical properties, synthesis methodologies, and key applications, with a focus on information relevant to scientific and development professionals.

## **Core Chemical and Physical Properties**

**Hexahydrophthalic anhydride** is a cyclic dicarboxylic anhydride.[1] It is a versatile chemical intermediate primarily used as a curing agent for epoxy resins and in the synthesis of alkyds and plasticizers.[1][2]



Identifier	Value	Reference
Molecular Formula	С8Н10О3	[1][2][3]
Molecular Weight	154.16 g/mol	[1]
IUPAC Name	3a,4,5,6,7,7a-hexahydro-2- benzofuran-1,3-dione	[1]
CAS Number	85-42-7	[1]
Synonyms	1,2-Cyclohexanedicarboxylic anhydride, HHPA, Hexahydro- 1,3-isobenzofurandione	[1][2]

Property	Value	Reference
Appearance	White crystalline solid or a clear, colorless viscous liquid when melted.	[4]
Melting Point	32-34 °C	
Boiling Point	158 °C at 17 mm Hg	
Vapor Pressure	5.3 x 10 <sup>-2</sup> mm Hg at 25 °C	[1]
Solubility	Sparingly soluble in water, with which it reacts to form hexahydrophthalic acid.	

## **Synthesis and Manufacturing**

The primary industrial production method for **hexahydrophthalic anhydride** is the hydrogenation of phthalic anhydride or tetrahydrophthalic anhydride.[1][2]

The synthesis process generally involves the catalytic hydrogenation of the aromatic ring of phthalic anhydride to a saturated cyclohexane ring.





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General workflow for the industrial synthesis of **Hexahydrophthalic Anhydride**.

Synthesis from cis-cyclohexane-1,2-dicarboxylic acid:[5]

- Combine cis-cyclohexane-1,2-dicarboxylic acid (1 mmol, 172 mg) and oxalyl chloride (1.2 mmol, 152 mg, 0.103 ml) in 5 mL of dry toluene.
- · Add one drop of freshly distilled DMF.
- Purge the reaction vessel with argon and heat the reaction under stirring for 3 hours.
- After the reaction, stop stirring, decant the toluene solution, and filter it.
- Evaporate the volatiles from the filtrate.
- The resulting product is triturated with diethyl ether to yield the crystalline form of hexahydrophthalic anhydride.

#### Industrial Preparation Method:[6]

• Phthalic anhydride is heated to 50°C and dissolved in a solvent (e.g., dioxane, tetrahydrofuran, cyclohexane) in a dissolving tower maintained at 50-70°C.



- The resulting solution is pressurized and injected into a fixed-bed or constant pressure reactor containing a selective hydrogenation catalyst.
- The hydrogenation reaction is carried out.
- The product stream from the reactor is sent to a solvent recovery tower where the solvent is evaporated.
- The bottom material from the solvent recovery tower is then fed into a rectification tower to purify the **hexahydrophthalic anhydride**.

### **Applications in Research and Development**

**Hexahydrophthalic anhydride** is a crucial component in various advanced materials. Its primary application is as a hardener for epoxy resins, imparting excellent mechanical strength, thermal stability, and dielectric properties to the cured products.[2]

#### **Key Application Areas:**

- Epoxy Resins: Used as a curing agent for producing coatings, adhesives, and composite
  materials. The resulting epoxy systems are noted for their improved color stability and
  electrical properties compared to amine-cured systems.
- Electrical Insulation: Due to its high dielectric strength and thermal stability, it is employed in the manufacturing of electrical insulating materials for electronic components.
- Polyester and Alkyd Resins: Serves as an intermediate in the production of alkyd and polyester resins, where it enhances adhesion, gloss, and water resistance.[2][3]
- Plasticizers: Acts as a precursor in the synthesis of plasticizers to improve the flexibility and durability of polymers.
- Pharmaceuticals and Agrochemicals: It is also utilized as a raw material in the synthesis of certain pharmaceuticals and agricultural chemicals.

# **Biological Interactions and Safety Considerations**

### Foundational & Exploratory





For professionals in drug development and life sciences, understanding the biological effects of chemical compounds is paramount. **Hexahydrophthalic anhydride** is a known allergen and sensitizer.

- Absorption: Inhalation exposure in human volunteers has shown that hexahydrophthalic anhydride is almost completely absorbed in the respiratory tract.[1][2]
- Metabolism: It is believed to be rapidly hydrolyzed to hexahydrophthalic acid (HHP acid) on the mucous membranes.[1]
- Excretion: HHP acid is excreted through the kidneys. The half-life of HHP acid in plasma is approximately 2 hours.[1][2] Analysis of HHP acid in plasma or urine can be used for biological monitoring of exposure.[1]

**Hexahydrophthalic anhydride** is recognized as a cause of occupational immunologic lung diseases, including asthma.[5] Exposure can lead to the development of specific IgE and IgG antibodies, which are associated with immunologically mediated respiratory disease.[5] It can act as a hapten, forming conjugates with human serum proteins, which can trigger an immune response.[5]

- Hazards: May cause allergic skin reactions, serious eye damage, and allergy or asthma symptoms if inhaled.[7][8]
- Personal Protective Equipment (PPE): It is crucial to use appropriate PPE, including
  protective gloves, eye and face protection, and respiratory protection in case of inadequate
  ventilation.[7][9][10]
- Handling: Avoid contact with skin and eyes and the formation of dust and aerosols.[9] Ensure adequate ventilation in the work area.[8]
- First Aid: In case of contact, immediately flush eyes with water, wash skin with soap and water, and move to fresh air if inhaled.[7][9] Seek medical attention if symptoms persist.[7]

This guide provides foundational technical information on **hexahydrophthalic anhydride**. For specific applications and detailed safety protocols, consulting the full safety data sheets and relevant literature is strongly recommended.



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